

The Role of Homosulfamine in Agricultural Chemistry: An Overview of Available Data

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Compound of Interest

Compound Name: *Homosulfamine*

Cat. No.: *B1262510*

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Introduction

Homosulfamine, chemically known as 4-(aminomethyl)benzenesulfonamide and also recognized by synonyms such as Mafenide, is a sulfonamide compound.^{[1][2]} While the sulfonamide class of compounds has various applications, the specific role of **homosulfamine** in agricultural chemistry—particularly in relation to crop science and plant protection—is not well-documented in publicly available scientific literature. This document aims to synthesize the limited information available and clarify the current understanding of **homosulfamine**'s applications relevant to agriculture.

General Claims and Potential Applications

Several chemical suppliers list agricultural chemistry as a potential application area for **homosulfamine**.^{[3][4]} For instance, it is suggested that **homosulfamine** is used in the formulation of agrochemicals to improve the effectiveness of herbicides and pesticides.^[3] However, these claims are general and are not substantiated by specific efficacy data, peer-reviewed studies, or detailed application protocols in the provided search results.

A study from 1998 investigated the formation and antimicrobial properties of a cotton xanthate-Cu(II)-**homosulfamine** complex.^[5] Research into similar polymeric complexes for controlled release suggests a potential utility in agriculture for the slow delivery of pesticides or herbicides.^[6] This indicates a potential, though not widely implemented, application for **homosulfamine** in developing advanced agrochemical formulations.

Antimicrobial Properties

Homosulfamine is recognized as a sulfonamide antibiotic.^[2] Its antimicrobial activity has been noted in various contexts, though specific studies on its efficacy against plant pathogens are absent in the search results.

- Veterinary and Aquaculture Use: **Homosulfamine** is listed among veterinary antimicrobial agents sold for therapeutic use in food-producing animals in Japan.^[7] Furthermore, sulfa drugs, as a category, have been employed as antibacterial agents in aquaculture.^[8] While these applications are related to the broader field of agriculture, they do not directly pertain to crop production.
- General Antimicrobial Research: In vitro studies have demonstrated the antimicrobial effects of **homosulfamine** solutions.^[9] It is also included as an active ingredient in various pharmaceutical and external preparations, highlighting its recognized biological activity.^[10] ^[11]^[12]^[13]

Limitations in Data for Agricultural Chemistry

Despite its known antimicrobial properties and general listings as an agrochemical component, there is a significant lack of specific, in-depth information to create a technical guide on its core role in agricultural chemistry. The available data does not include:

- Quantitative Efficacy Data: No data tables on its effectiveness as a fungicide, bactericide, or herbicide against specific plant pathogens or weeds could be compiled.
- Experimental Protocols: Detailed methodologies for its application in agricultural field or lab studies are not described.
- Signaling Pathways or Workflows: There is no information on its mode of action in plants or pathogens that would allow for the creation of signaling pathway diagrams.

Conclusion

While **homosulfamine** is a known antimicrobial compound with some use in animal-related agriculture, its role in crop-focused agricultural chemistry is not clearly defined or supported by substantial scientific evidence in the provided search results. The claims of its use in

formulating pesticides and herbicides remain general. Without specific data on its efficacy, application methods, and mode of action in plants, a detailed technical guide on its core functions in this field cannot be developed at this time. Further research and publication of specific studies are needed to elucidate any significant role for **homosulfamine** in modern crop protection or plant science.

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